

What is Fenthion-d6 and its primary use in research?

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Fenthion-d6: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Fenthion-d6**, a critical tool for researchers, scientists, and drug development professionals engaged in the quantitative analysis of the organophosphate insecticide Fenthion. This document outlines its core properties, primary applications in research, and detailed experimental methodologies.

Introduction to Fenthion-d6

Fenthion-d6 is the deuterium-labeled analogue of Fenthion, an organothiophosphate insecticide.[1] In **Fenthion-d6**, six hydrogen atoms on the two methoxy groups are replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically identical to Fenthion in its reactivity and chromatographic behavior but has a distinct, higher molecular weight. This key difference allows it to be distinguished from native Fenthion by mass spectrometry.

Its primary and crucial role in research is as an internal standard for the accurate quantification of Fenthion residues in a variety of complex matrices, including environmental, agricultural, and biological samples.[2] The use of a stable isotope-labeled internal standard like **Fenthion-d6** is considered the gold standard in quantitative mass spectrometry as it effectively compensates for variations in sample preparation, injection volume, and instrument response, thereby significantly improving the accuracy and precision of the analytical results.[2][3]



Core Properties and Quantitative Data

Fenthion-d6 is commercially available from various suppliers, typically as a solution in a specified solvent or as a neat solid. Key quantitative data for **Fenthion-d6** are summarized in the table below.

| Property | Value | Reference |
|---------------------|---|-----------|
| Chemical Name | O,O-di(methyl-d3) O-[3-methyl- 4-(methylthio)phenyl] phosphorothioate | [4] |
| Synonyms | Fenthion-d6 (O,O-dimethyl-d6) | [4] |
| CAS Number | 1189662-83-6 | [1][4] |
| Molecular Formula | C10H9D6O3PS2 | [1] |
| Molecular Weight | 284.37 g/mol | [1] |
| Isotopic Enrichment | ≥98 atom % D | [2] |
| Chemical Purity | Typically ≥95% | [4] |
| Physical Appearance | Varies (e.g., neat, in solution) | |
| Storage Conditions | Refrigerated (2-8°C) | [2][4] |
| Unlabeled CAS | 55-38-9 (Fenthion) | [1] |

Experimental Protocols: Quantification of Fenthion using Fenthion-d6

The following sections provide representative methodologies for the quantification of Fenthion in environmental or biological samples using **Fenthion-d6** as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)



The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in various food and environmental matrices.

- Homogenization: A representative sample (e.g., 10-15 g of fruit, vegetable, or soil) is homogenized.
- Extraction: A subsample (e.g., 10 g) is placed in a 50 mL centrifuge tube. A known amount of **Fenthion-d6** internal standard solution is added. 10 mL of acetonitrile is then added, and the tube is vigorously shaken for 1 minute.
- Salting Out: A salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and
 0.5 g disodium hydrogen citrate sesquihydrate) is added to the tube. The tube is immediately shaken vigorously for 1 minute and then centrifuged.[5]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine (PSA) and MgSO₄). The tube is vortexed and then centrifuged.
- Final Extract: The supernatant is collected, and a portion may be diluted or directly transferred to an autosampler vial for analysis.

GC-MS/MS Analysis

- Chromatographic Separation:
 - GC System: Agilent 7890B GC or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.
 - Injector: Splitless mode at 250°C.
 - Oven Program: Initial temperature of 70°C held for 2 minutes, ramped to 150°C at
 25°C/min, then to 200°C at 3°C/min, and finally to 280°C at 8°C/min, held for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Mass Spectrometric Detection:



- MS System: Agilent 7000D Triple Quadrupole MS or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (Example):
 - Fenthion: Precursor Ion -> Product Ion 1, Product Ion 2
 - Fenthion-d6: Precursor Ion -> Product Ion 1, Product Ion 2
- Data Analysis: The concentration of Fenthion is determined by comparing the peak area ratio of the analyte to the internal standard (Fenthion/Fenthion-d6) against a calibration curve prepared with known concentrations of Fenthion and a constant concentration of Fenthion-d6.

LC-MS/MS Analysis

- Chromatographic Separation:
 - LC System: Shimadzu Nexera X2 UHPLC or equivalent.
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm particle size).
 - Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in methanol.[6]
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL.
- Mass Spectrometric Detection:
 - MS System: Sciex QTRAP 6500+ or equivalent.
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[6]
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).[6]

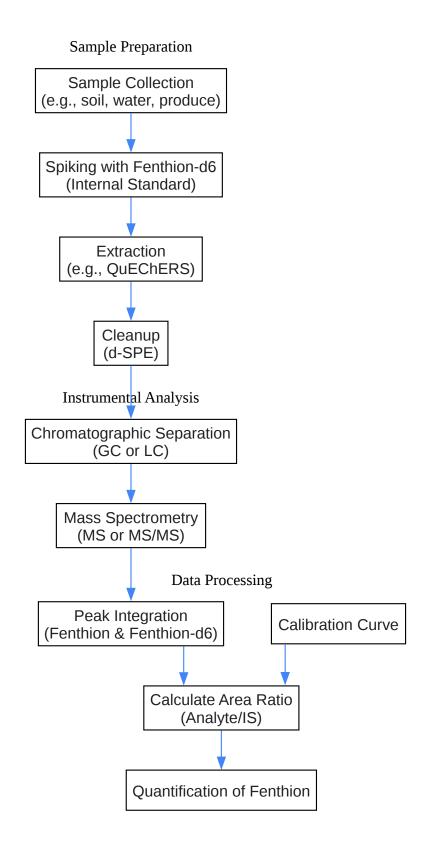


- MRM Transitions (Example):
 - Fenthion: Q1 mass -> Q3 mass 1, Q3 mass 2
 - Fenthion-d6: Q1 mass -> Q3 mass 1, Q3 mass 2
- Data Analysis: Similar to GC-MS/MS, quantification is achieved by calculating the peak area ratio of Fenthion to Fenthion-d6 and comparing it to a calibration curve.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the quantification of Fenthion using **Fenthion-d6** as an internal standard.

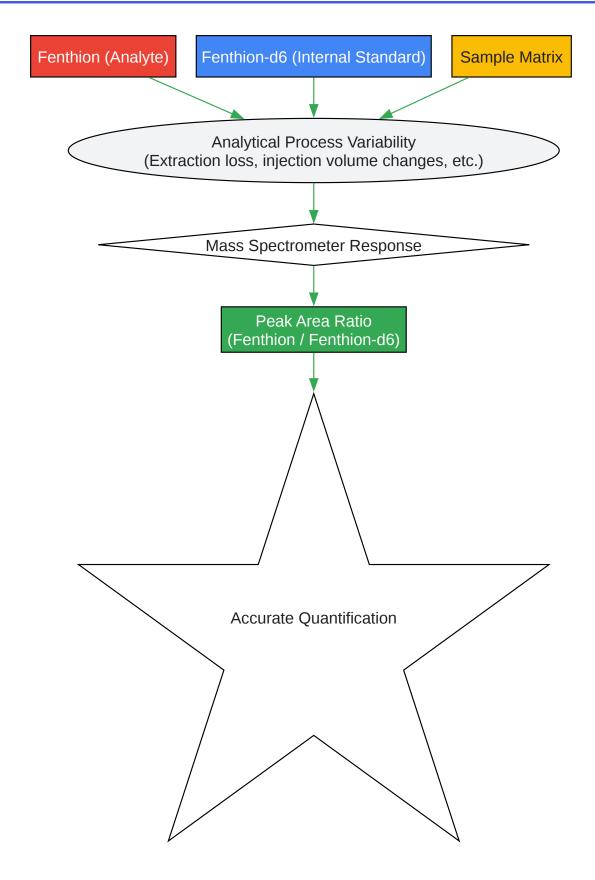




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Caption: General workflow for Fenthion quantification using **Fenthion-d6**.





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Caption: Rationale for using **Fenthion-d6** as an internal standard.



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